

# Proper Disposal Procedures for Sulfisozole Sodium[1]

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## Compound of Interest

Compound Name: Sulfisozole sodium

CAS No.: 79921-43-0

Cat. No.: B3285185

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## Core Directive: The "Zero-Drain" Policy[2]

Strict Adherence Required: Under no circumstances should **Sulfisozole sodium** (solid or solution) be discharged into sanitary sewer systems, drains, or surface waters.

While **Sulfisozole sodium** is not currently a federally P-listed or U-listed waste under the Resource Conservation and Recovery Act (RCRA), it is a potent sulfonamide antibiotic.[1] Discharge into water systems contributes to the proliferation of antimicrobial resistance (AMR), a critical global health threat. Furthermore, the EPA's "Management Standards for Hazardous Waste Pharmaceuticals" (40 CFR Part 266 Subpart P) prohibits the sewerage of hazardous waste pharmaceuticals, a standard that should be voluntarily applied to all antibiotic waste to ensure scientific integrity and environmental stewardship.

Immediate Action Item: Label all waste containers with "NON-RCRA PHARMACEUTICAL WASTE – INCINERATE ONLY."

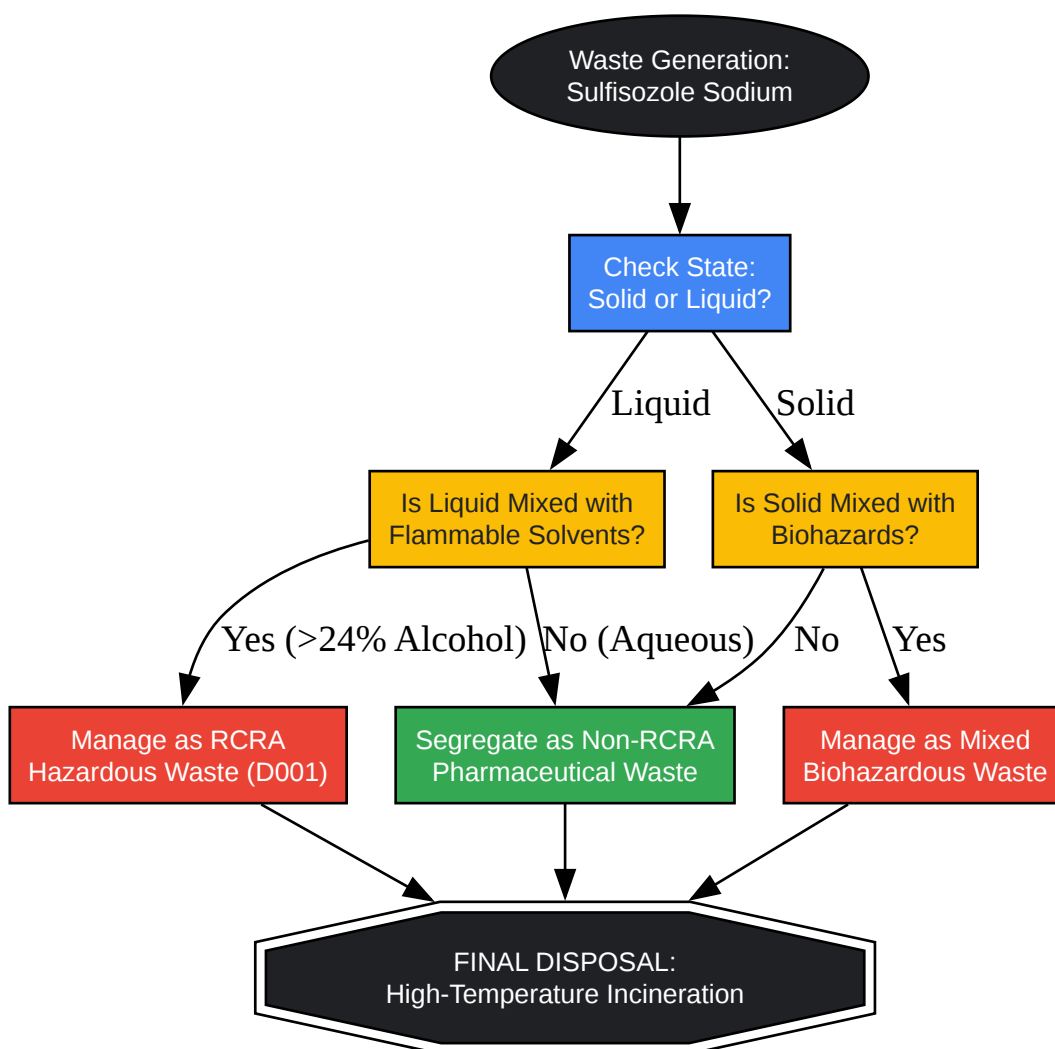
## Chemical Profile & Hazard Identification

Understanding the chemical nature of the waste is the first step in safe disposal.

Property	Specification
Chemical Name	Sulfisozole sodium
CAS Number	37514-39-9 (or 79921-43-0)
Molecular Formula	<p>Cngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted"&gt;</p> <p>H</p> <p>N</p> <p>NaO</p> <p>S</p>
Physical State	Solid (Crystalline powder)
Storage Class	11 (Combustible Solids)
GHS Hazards	H315 (Skin Irritation), H319 (Eye Irritation), H335 (Respiratory Irritation)
RCRA Status	<p>Non-Listed (Unless characteristic).[1][2][3]</p> <p>Recommended management: Hazardous Pharmaceutical Waste</p>
Incompatibilities	<p>Strong oxidizers, Acids (Potential release of toxic SO</p> <p>/NO</p> <p>fumes)</p>

## Disposal Decision Framework

The following logic gate ensures compliance with both federal regulations and best-practice environmental standards.



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Figure 1: Logical decision tree for segregating **Sulfisozole sodium** waste streams.[1] Note that regardless of the path, the endpoint is incineration.

## Step-by-Step Disposal Protocol

### A. Solid Waste (Powder, Spilled Material, Contaminated PPE)

- Segregation: Isolate **Sulfisozole sodium** waste from oxidizers and acids.[1] Do not mix with general trash.[1][4]
- Containerization: Use a High-Density Polyethylene (HDPE) wide-mouth drum or container.[1]

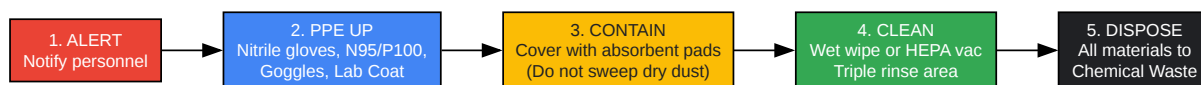
- Why HDPE? It offers excellent chemical resistance to sulfonamides and prevents leaching.
- Bagging: Place the waste inside a clear, leak-proof plastic bag (minimum 2 mil thickness) before placing it in the rigid container.
- Labeling: Affix a yellow "Chemical Waste" label.
  - Constituents: "**Sulfisozole Sodium** (100%)"<sup>[1]</sup>
  - Hazard Checkbox: "Toxic" / "Irritant"<sup>[1]</sup>
  - Note: "Antibiotic - Do Not Autoclave" (Autoclaving may not fully deactivate the compound and can release fumes).<sup>[1]</sup>

## B. Liquid Waste (Stock Solutions, HPLC Effluent)

- Characterization: Determine if the solvent carrier is hazardous (e.g., Methanol, Acetonitrile).
  - If Organic Solvent: Manage as Ignitable Hazardous Waste (D001).<sup>[1]</sup>
  - If Aqueous:<sup>[1][4]</sup> Manage as Non-RCRA Pharmaceutical Waste.<sup>[1]</sup>
- Neutralization (Avoidance): Do not attempt to neutralize or chemically deactivate the antibiotic in the lab unless part of a validated experimental protocol. Improper treatment can generate more toxic byproducts.<sup>[1]</sup>
- Containerization: Use an amber glass or HDPE carboy.<sup>[1]</sup>
  - Safety: Leave 10% headspace to prevent over-pressurization.
  - Secondary Containment: Always store the carboy in a secondary tray capable of holding 110% of the volume.

## Emergency Spill Response

In the event of a spill, rapid containment prevents environmental contamination and personnel exposure.



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Figure 2: Immediate response workflow for **Sulfisozole sodium** spills.

#### Detailed Spill Steps:

- Isolate: Evacuate the immediate area if dust is airborne.
- PPE: Don double nitrile gloves, safety goggles, and a NIOSH-approved N95 or P100 respirator to prevent inhalation of dust (H335).[1]
- Containment:
  - Dry Spill: Do not dry sweep.[1] Cover with a wet paper towel or absorbent pad to suppress dust, then scoop into a waste bag. Alternatively, use a HEPA-filtered vacuum.[1]
  - Wet Spill: Cover with an inert absorbent (vermiculite or chemical spill pad).[1]
- Decontamination: Wipe the surface with a soap and water solution. **Sulfisozole sodium** is soluble in water. Do not use bleach immediately as it may react; simple surfactant cleaning is effective for removal.
- Disposal: Place all cleanup materials (pads, gloves) into the hazardous waste container.

## References

- National Center for Biotechnology Information (NCBI). (2024).[1] PubChem Compound Summary for CID 71306740, **Sulfisozole sodium**. Retrieved from [Link][1]
- U.S. Environmental Protection Agency (EPA). (2019).[1] Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine. 40 CFR Part 266 Subpart P. Retrieved from [Link]

- Centers for Disease Control and Prevention (CDC) / NIOSH. (2016).<sup>[1][5]</sup> NIOSH List of Antineoplastic and Other Hazardous Drugs in Healthcare Settings. Retrieved from [\[Link\]\[1\]](#)

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## Sources

- 1. Sulfisozole sodium | C<sub>9</sub>H<sub>8</sub>N<sub>3</sub>NaO<sub>3</sub>S | CID 71306740 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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